

An In-depth Technical Guide to N-Boc-propylamine: Synthesis, Reactivity, and Applications

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Compound of Interest

Compound Name: *tert-Butyl propylcarbamate*

CAS No.: 105678-25-9

Cat. No.: B022193

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Abstract: This technical guide provides a comprehensive overview of N-Boc-propylamine (tert-butyl N-propylcarbamate), a key building block in modern organic and medicinal chemistry. Despite some ambiguity in its designated CAS number, with the user-provided 55723-06-7 not being widely cited, this document focuses on the well-established chemical entity tert-butyl N-propylcarbamate. We will delve into its physicochemical properties, detail a robust and validated protocol for its synthesis, explore its characteristic reactivity with a focus on the mechanism of the essential Boc-deprotection reaction, and survey its applications in the synthesis of complex molecules, particularly within the realm of drug discovery. This guide is intended for researchers, chemists, and professionals in drug development who require a practical and scientifically grounded understanding of this versatile reagent.

Introduction and Compound Identification

N-Boc-propylamine, systematically named tert-butyl N-propylcarbamate, is an aliphatic carbamate that serves a critical function in multi-step organic synthesis. Its structure consists of a propylamino group whose nucleophilicity and reactivity are temporarily masked by a tert-

butyloxycarbonyl (Boc) protecting group. This strategic protection allows for chemical transformations to be performed on other parts of a molecule without unintended reactions involving the amine.

The Boc group is renowned for its stability under a wide range of conditions, including basic, nucleophilic, and reductive environments, yet it can be removed cleanly and efficiently under acidic conditions.[1][2] This "orthogonal" stability makes N-Boc-propylamine an invaluable synthon for introducing a propylamine moiety into complex molecular architectures, a common structural motif in pharmaceuticals and agrochemicals.[3][4]

A Note on the CAS Number: The CAS number 55723-06-7 provided for this topic is not consistently linked to tert-butyl N-propylcarbamate in major chemical databases. Searches for this specific CAS number did not yield a definitive corresponding structure. This guide will proceed by focusing on the chemical properties and synthesis of the unambiguously named tert-butyl N-propylcarbamate. Researchers are advised to verify the CAS number associated with their specific commercial or synthesized material.

Physicochemical and Spectroscopic Properties

The physical and spectral properties of N-Boc-propylamine are crucial for its handling, reaction monitoring, and characterization. Below is a summary of its key characteristics, derived from calculations and data from analogous compounds.

Table 1: Physicochemical Properties of tert-butyl N-propylcarbamate

Property	Value	Source/Method
IUPAC Name	tert-butyl N-propylcarbamate	---
Molecular Formula	C ₈ H ₁₇ NO ₂	(Calculated)
Molecular Weight	159.23 g/mol	(Calculated)
Appearance	Colorless to pale yellow oil or low-melting solid	(Analog Est.)
Boiling Point	~190-210 °C (estimated)	(Analog Est.)
Density	~0.95 g/mL (estimated)	(Analog Est.)
Solubility	Soluble in most organic solvents (DCM, THF, EtOAc, MeOH). Insoluble in water.[5]	(General)

Spectroscopic Profile

Characterization of N-Boc-propylamine is typically achieved through NMR spectroscopy. The expected chemical shifts are highly predictable.

Table 2: Predicted ¹H and ¹³C NMR Spectroscopic Data (Solvent: CDCl₃)

¹ H NMR	Predicted δ (ppm)	Multiplicity	Integration	Assignment
NH	~4.5-5.0	Broad Singlet	1H	Carbamate N-H
CH ₂ (alpha)	~3.05-3.15	Triplet (t)	2H	N-CH ₂ -CH ₂ -CH ₃
CH ₂ (beta)	~1.45-1.55	Sextet	2H	N-CH ₂ -CH ₂ -CH ₃
Boc CH ₃	~1.44	Singlet (s)	9H	-C(CH ₃) ₃
CH ₃ (gamma)	~0.90	Triplet (t)	3H	N-CH ₂ -CH ₂ -CH ₃
¹³ C NMR	Predicted δ (ppm)	Assignment		
C=O	~156	Carbamate C=O		
Quaternary C	~79	-C(CH ₃) ₃		
CH ₂ (alpha)	~43	N-CH ₂ -CH ₂ -CH ₃		
Boc CH ₃	~28.5	-C(CH ₃) ₃		
CH ₂ (beta)	~23	N-CH ₂ -CH ₂ -CH ₃		
CH ₃ (gamma)	~11	N-CH ₂ -CH ₂ -CH ₃		

Note: Predicted values are based on data for similar structures and general principles of NMR spectroscopy.^{[6][7][8][9]} Actual shifts may vary based on solvent and concentration.

Synthesis of N-Boc-propylamine

The most direct and widely used method for preparing N-Boc-propylamine is the reaction of n-propylamine with di-tert-butyl dicarbonate (Boc₂O). This reaction is typically performed under basic or neutral conditions and is known for its high efficiency and clean conversion.

Causality in Protocol Design

The choice of reagents and conditions is critical for maximizing yield and purity.

- **Reagent:** Di-tert-butyl dicarbonate (Boc_2O) is the electrophile of choice. It is a stable solid that is easy to handle, and its byproducts (tert-butanol and CO_2) are volatile and easily removed.
- **Solvent:** A non-protic solvent like Dichloromethane (DCM) or Tetrahydrofuran (THF) is ideal as it readily dissolves both the amine and Boc_2O without participating in the reaction.
- **Stoichiometry:** A slight excess of the amine can be used to ensure complete consumption of the more expensive Boc_2O , but a 1:1 stoichiometry is often sufficient. If a base like triethylamine (TEA) is used, it acts as a scavenger for any acidic impurities and can catalyze the reaction.
- **Temperature:** The reaction is exothermic. Performing the addition of Boc_2O at $0\text{ }^\circ\text{C}$ helps to control the reaction rate and prevent potential side reactions, such as the formation of di-acylated products. The reaction is then allowed to warm to room temperature to ensure completion.

Detailed Experimental Protocol

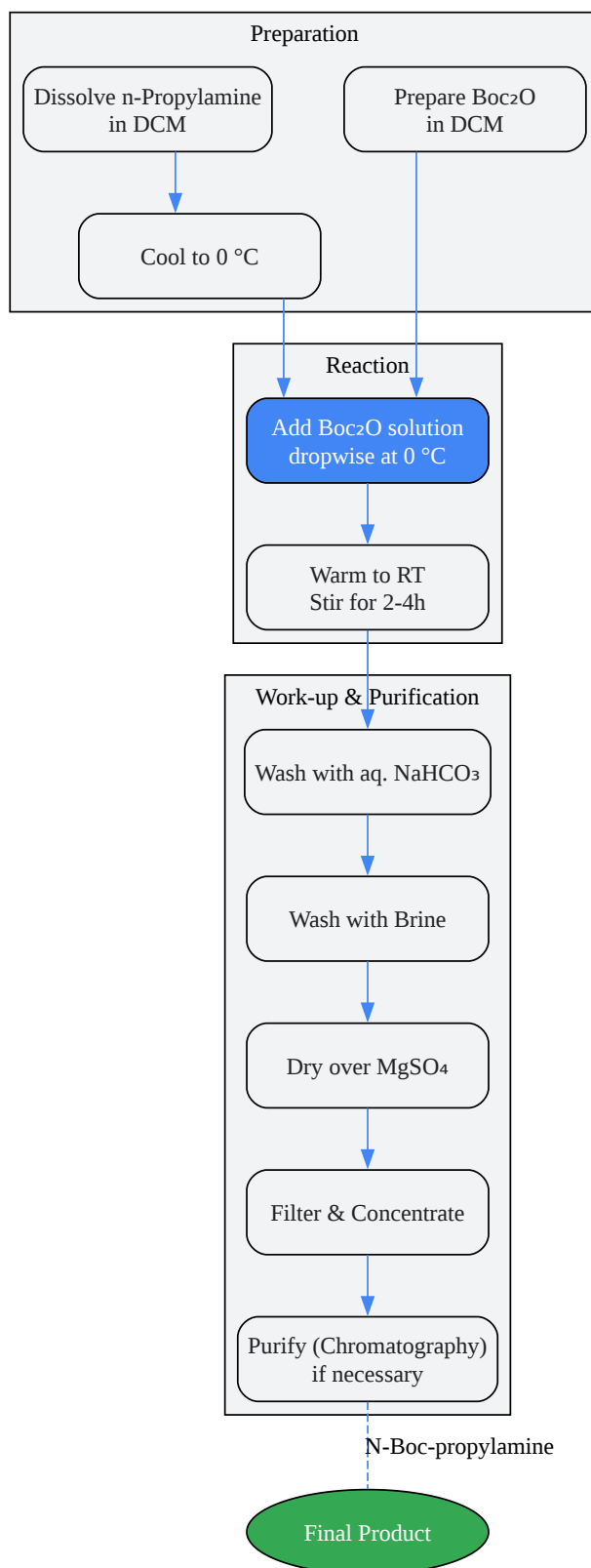
Materials:

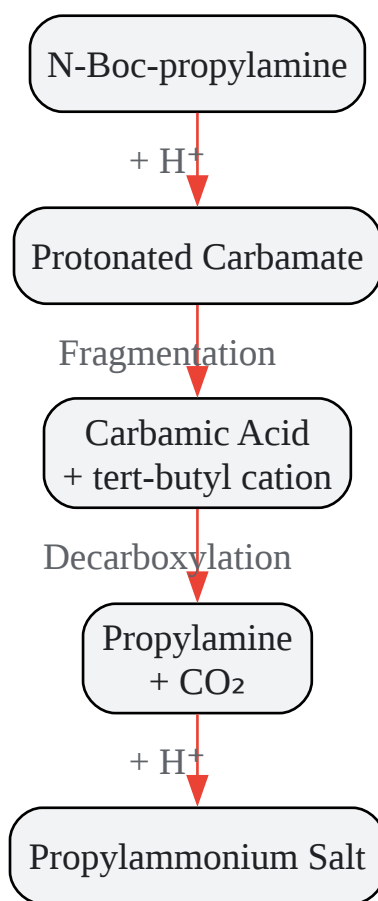
- n-Propylamine
- Di-tert-butyl dicarbonate (Boc_2O)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar, add n-propylamine (1.0 equivalent).

- Dissolve the amine in anhydrous dichloromethane (DCM) to a concentration of approximately 0.5 M.
- Cool the solution to 0 °C in an ice bath.
- In a separate flask, dissolve di-tert-butyl dicarbonate (1.05 equivalents) in a minimal amount of DCM.
- Add the Boc₂O solution dropwise to the stirred, cooled amine solution over 30 minutes.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Stir the reaction for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting amine is consumed.
- Upon completion, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with saturated aqueous NaHCO₃ solution (2 x volume of organic layer) and then with brine (1 x volume).
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- The product is often of high purity, but can be further purified by silica gel column chromatography if necessary, using a gradient of ethyl acetate in hexanes.





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Caption: Acid-catalyzed deprotection mechanism of N-Boc-propylamine.

Standard Deprotection Protocol

Reagents:

- Trifluoroacetic Acid (TFA) or 4M HCl in Dioxane
- Dichloromethane (DCM)

Procedure:

- Dissolve the N-Boc-propylamine (1.0 eq) in DCM (approx. 0.1-0.2 M).
- Add TFA (5-10 equivalents) or an equal volume of 4M HCl in dioxane.

- Stir the solution at room temperature for 1-2 hours.
- Monitor the reaction by TLC.
- Upon completion, remove the solvent and excess acid under reduced pressure. The resulting product is the ammonium salt of propylamine.

Applications in Research and Drug Development

N-Boc-propylamine serves as a key intermediate for introducing the n-propylamine side chain, a common feature in many biologically active compounds. [4][10] This moiety can influence a molecule's lipophilicity, basicity, and ability to form hydrogen bonds, all of which are critical for drug-receptor interactions.

- **As a Building Block:** In complex syntheses, N-Boc-propylamine can be deprotected at the nitrogen and then reacted with various electrophiles, or its deprotected form can be used in nucleophilic substitution or reductive amination reactions.
- **Pharmaceutical Intermediates:** The propylamine fragment is found in various classes of therapeutic agents. Boc-protected diamines and related structures are crucial in the synthesis of kinase inhibitors, GPCR ligands, and other drug candidates. [11] For instance, related N-Boc protected diamines are used as linkers to connect different pharmacophoric elements in a single molecule. [11] While specific blockbuster drugs may not use this exact starting material, the strategy of employing such protected fragments is fundamental in the synthesis of compounds like Cariprazine, where carbamate-protected amines are key intermediates. [12]

Safety and Handling

As a laboratory chemical, N-Boc-propylamine requires careful handling. While a specific safety data sheet (SDS) was not available for this exact compound, data from analogous N-Boc protected amines suggest the following precautions. [5][13]

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).

- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood. Avoid inhalation of vapors or direct contact with skin and eyes. [14] In case of contact, flush the affected area with copious amounts of water.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong acids and oxidizing agents. Refrigeration (2-8 °C) is often recommended for long-term storage to ensure stability. * Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

Disclaimer: This information is for guidance only. Always consult the material-specific Safety Data Sheet (SDS) provided by the supplier before handling any chemical.

Conclusion

N-Boc-propylamine (tert-butyl N-propylcarbamate) is a foundational reagent in organic synthesis, offering a reliable method for introducing a protected propylamine group. Its straightforward synthesis, predictable reactivity, and the robust nature of the Boc protecting group ensure its continued importance in the construction of complex molecules for pharmaceutical and materials science applications. Understanding the principles behind its synthesis and deprotection, as outlined in this guide, empowers researchers to effectively utilize this versatile building block in their synthetic endeavors.

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